

Half-life and decay constant of Lanthanum-140

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Compound of Interest

Compound Name: *Lanthanum-140*

Cat. No.: *B1220453*

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An In-depth Technical Guide to the Half-life and Decay Constant of **Lanthanum-140**

This technical guide provides a comprehensive overview of the nuclear properties of **Lanthanum-140** (^{140}La), with a specific focus on its half-life and decay constant. The information is intended for researchers, scientists, and professionals in drug development who may utilize this radioisotope in their work.

Core Properties of Lanthanum-140

Lanthanum-140 is a radioactive isotope of the element lanthanum, characterized by its specific nuclear decay properties. It is a significant radionuclide, in part because it is the daughter product of Barium-140 (^{140}Ba).^[1] The key nuclear properties of **Lanthanum-140** are summarized in the table below.

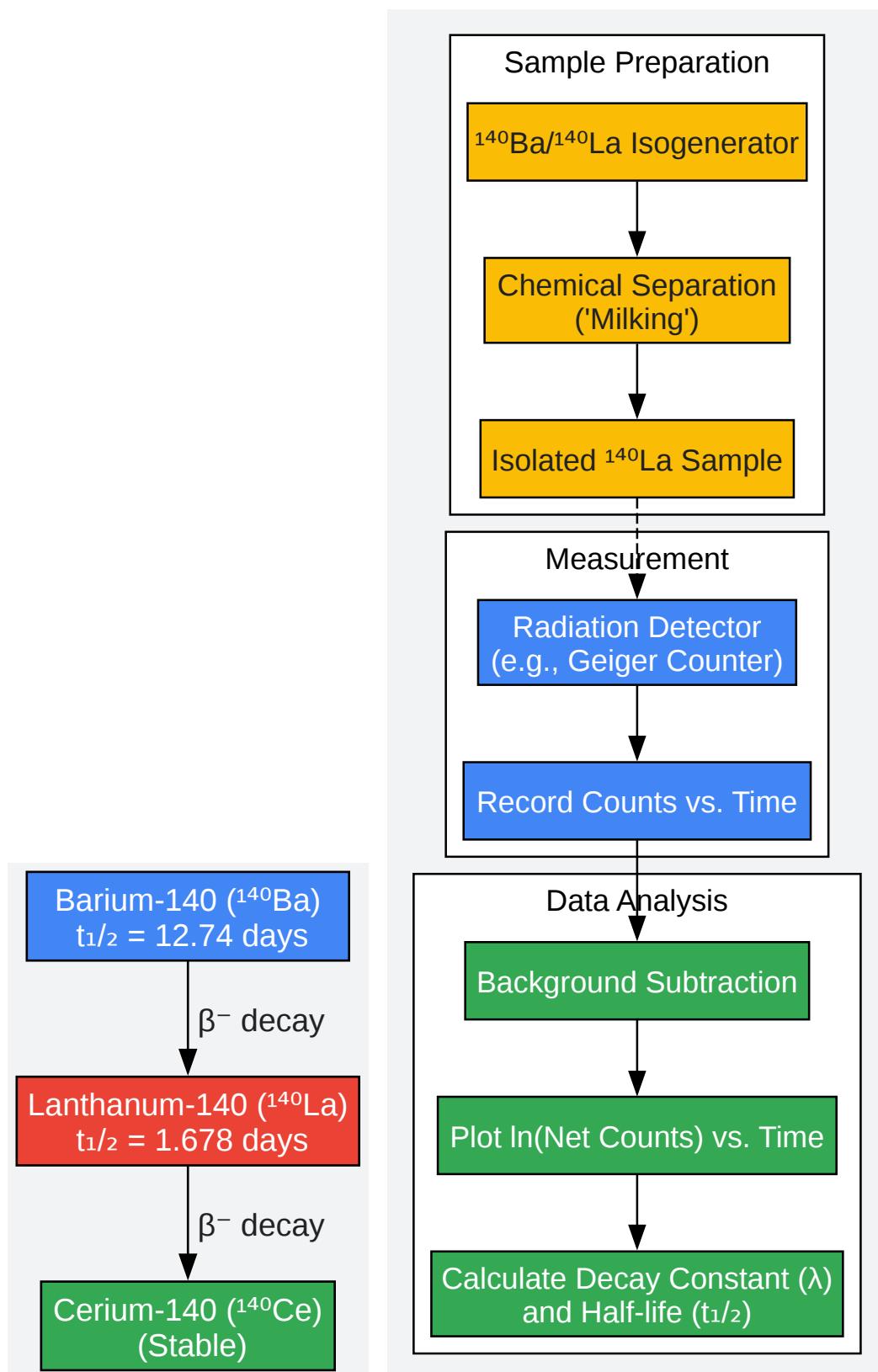
| Property | Value | Unit |
|------------------------------|---------------------------------|-----------------|
| Half-life ($t_{1/2}$) | 1.67858(21) | days |
| | 40.289(4) | hours |
| | 1.45029312×10^5 | seconds |
| Decay Constant (λ) | $4.779359227463 \times 10^{-6}$ | s^{-1} |
| Decay Mode | β^- (Beta minus) | - |
| Parent Isotope | ^{140}Ba | - |
| Daughter Isotope | ^{140}Ce (stable) | - |
| Decay Energy (Q) | 3.7602(17) | MeV |
| Nuclear Spin and Parity | 3^- | - |

Data sourced from multiple consistent scientific databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Decay Scheme of Lanthanum-140

Lanthanum-140 undergoes 100% beta-minus (β^-) decay to the stable isotope Cerium-140 (^{140}Ce).[\[1\]](#)[\[3\]](#) This decay process involves the transformation of a neutron within the nucleus into a proton, accompanied by the emission of an electron (beta particle) and an antineutrino. This transformation increases the atomic number by one (from 57 to 58) while keeping the mass number constant at 140. The decay of ^{140}La primarily populates excited states of ^{140}Ce , which then de-excite by emitting gamma rays.[\[5\]](#)[\[6\]](#)

The formation of **Lanthanum-140** is also a key aspect of its radiochemistry. It is the direct decay product of Barium-140, which has a longer half-life of approximately 12.74 days.[\[1\]](#)[\[7\]](#) This parent-daughter relationship is important for applications where a continuous supply of ^{140}La is needed, as it can be "milked" from a ^{140}Ba source.[\[1\]](#)

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References

- 1. Lanthanum-140 (13981-28-7) for sale [vulcanchem.com]
- 2. Isotopes of lanthanum - Wikipedia [en.wikipedia.org]
- 3. Lanthanum-140 - isotopic data and properties [chemlin.org]
- 4. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 5. researchgate.net [researchgate.net]
- 6. Inhb.fr [Inhb.fr]
- 7. iem-inc.com [iem-inc.com]
- To cite this document: BenchChem. [Half-life and decay constant of Lanthanum-140]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1220453#half-life-and-decay-constant-of-lanthanum-140>

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